

Technical Guide: Structure-Activity Relationship (SAR) of Alkyl Biguanide Derivatives

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Compound of Interest

Compound Name: *1-(2-Ethylhexyl)biguanide monohydrochloride*

CAS No.: 25665-08-1

Cat. No.: B13743302

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Executive Summary

This guide provides a technical analysis of alkyl biguanide derivatives, moving beyond their classical role in Type 2 Diabetes (T2D) to their emerging application in oncology and mitochondrial uncoupling. While Metformin remains the clinical gold standard for safety, its hydrophilic nature limits its antineoplastic potency. This guide compares Metformin with lipophilic alternatives (Phenformin, Buformin, and novel "Mito-targeted" analogs), demonstrating how alkyl chain elongation and hydrophobicity (LogP) directly correlate with Mitochondrial Complex I inhibition and cytotoxicity.

Part 1: The SAR Landscape

Theoretical Framework: The Hydrophobicity-Potency Trade-off

The pharmacological efficacy of biguanides is governed by their ability to permeate the mitochondrial inner membrane (MIM) to inhibit NADH:ubiquinone oxidoreductase (Complex I).

- The Biguanide Head Group:
 - pKa (~11.5 - 12): The biguanide moiety is protonated at physiological pH. This positive charge drives accumulation in the mitochondrial matrix (driven by the membrane potential, $\Delta\psi$), but also hinders passive diffusion across lipid bilayers.
 - Metal Chelation: The bidentate nature allows interaction with metal centers (Cu, Zn), though the primary mechanism is likely amphipathic binding to the quinone channel of Complex I.
- The Alkyl Tail (The Variable Region):
 - Short Chain (Metformin): Hydrophilic. Requires Organic Cation Transporters (OCT1/2/3) for cellular entry. Poor mitochondrial retention.
 - Medium/Aryl Chain (Buformin, Phenformin): Increased lipophilicity allows for partial passive diffusion and higher mitochondrial enrichment factor.
 - Long/Targeted Chain (Mito-Metformin/IM1761092): High lipophilicity or TPP+ conjugation. These bypass OCT transporters and accumulate in mitochondria up to 1000-fold, lowering the IC₅₀ from millimolar to micromolar ranges.

Comparative Performance Data

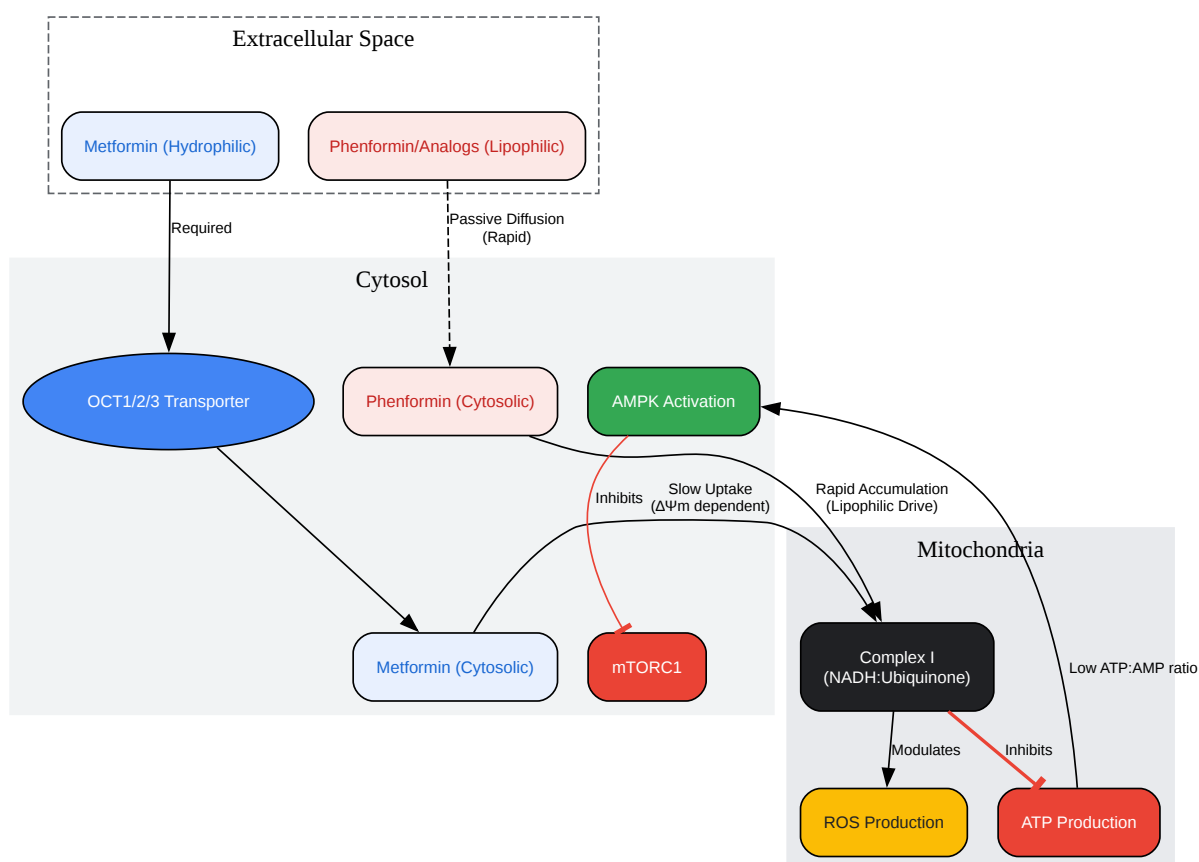
The following table synthesizes experimental data comparing standard and optimized biguanides.

Compound	Structure (R-Group)	LogP (approx)	Complex I IC50 (Isolated)	Cell Viability IC50 (Cancer Lines)*	Transport Mechanism	Clinical Status
Metformin	Dimethyl	-1.43	> 20 mM	~5 - 20 mM	OCT-Dependent	FDA Approved (T2D)
Buformin	Butyl	-0.18	~ 5 mM	~1 - 5 mM	Mixed	Withdrawn (some regions)
Phenformin	Phenethyl	0.34	~ 0.5 mM	~0.5 mM	Passive/Mixed	Withdrawn (Lactic Acidosis risk)
IM1761092	3-Cl-4-I-phenyl	2.37	< 10 µM	~0.1 - 1 µM	Passive Diffusion	Preclinical (Oncology)

*Note: Cell viability IC50s vary by cell line (e.g., HCT116, MCF7) and glucose availability. Data aggregated from Wheaton et al. (2014) and Bridges et al. (2014).

Part 2: Mechanistic Visualization

The diagram below illustrates the critical difference in cellular pharmacokinetics between hydrophilic (Metformin) and hydrophobic (Phenformin/Analog) biguanides.



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Caption: Differential uptake mechanisms dictate potency. Hydrophobic analogs bypass the rate-limiting OCT transporters, accumulating rapidly in the mitochondria to inhibit Complex I.

Part 3: Experimental Protocols

To validate SAR improvements, one must synthesize the derivative and then prove mitochondrial engagement.

Protocol A: Microwave-Assisted Synthesis of Alkyl Biguanides

Rationale: Traditional fusion methods (heating dicyandiamide + amine HCl) often result in polymerization or low yields. Microwave irradiation accelerates the nucleophilic addition while minimizing side reactions.

Reagents:

- Substituted Amine Hydrochloride (1.0 eq)
- Dicyandiamide (1.0 - 1.2 eq)
- Solvent: 2-Methoxyethanol or Water/Isopropanol mix.

Workflow:

- Preparation: In a microwave-safe vial, dissolve the amine hydrochloride and dicyandiamide in the solvent.
- Irradiation: Seal the vial. Irradiate at 140°C - 160°C for 15–30 minutes (Power: ~150W).
 - Control Point: Monitor pressure; if using volatile amines, ensure the vessel is rated for high pressure.
- Workup: Cool to room temperature.
 - If precipitate forms: Filter and wash with cold acetone.
 - If solution: Evaporate solvent, redissolve in minimal hot ethanol, and induce crystallization with diethyl ether.
- Validation:

- 1H NMR (D2O): Look for the disappearance of amine protons and shifts in the alkyl chain signals.
- Melting Point: Biguanide HCl salts typically have sharp, high melting points (>200°C).

Protocol B: Mitochondrial Respiration Assay (Seahorse XF)

Rationale: Cell viability assays (MTT/CTG) are indirect. To prove the SAR hypothesis (Complex I targeting), you must measure Oxygen Consumption Rate (OCR).

System: Agilent Seahorse XF96 or XF24.

Step-by-Step:

- Seeding: Plate cells (e.g., HCT116) at 20,000 cells/well in XF media. Incubate overnight.
- Drug Treatment:
 - Acute Injection: Load biguanide derivatives into Port A of the sensor cartridge.
 - Pre-treatment:[1][2] Alternatively, incubate cells with drugs for 24h prior to assay (better for measuring adaptive metabolic shifts).
- Assay Running Buffer: Unbuffered DMEM (pH 7.4) with 10mM Glucose, 1mM Pyruvate, 2mM Glutamine.[2]
- Injection Strategy (Mito Stress Test):
 - Basal Read: Measures resting respiration.
 - Injection A (Oligomycin): Inhibits ATP Synthase. (Measures ATP-linked respiration).
 - Injection B (FCCP): Uncoupler. (Measures Maximal Respiration).
 - Injection C (Rotenone/Antimycin A): Shuts down ETC. (Non-mitochondrial oxygen consumption).

- Data Interpretation:
 - A potent biguanide will suppress Basal Respiration and ATP-linked Respiration immediately upon injection (or after pre-treatment).
 - Success Metric: If the derivative achieves 50% OCR inhibition at 10 μ M while Metformin requires 10mM, the lipophilic SAR optimization is successful.

Conclusion

The structure-activity relationship of alkyl biguanides is defined by the balance between solubility and permeability. While Metformin's hydrophilicity ensures safety (preventing runaway lactic acidosis), it necessitates high doses for antineoplastic effects. Increasing the alkyl chain length (Phenformin) or adding specific mitochondrial targeting motifs (IM1761092) dramatically increases potency by facilitating passive diffusion into the mitochondrial matrix. Future drug development should focus on "tunable" lipophilicity—derivatives that enter mitochondria efficiently but retain a safety margin against systemic toxicity.

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